

2-(2-Bromophenoxy)acetohydrazide mechanism of action

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)acetohydrazide

CAS No.: 328085-17-2

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An In-depth Technical Guide to Elucidating the Mechanism of Action of **2-(2-Bromophenoxy)acetohydrazide**

Authored by a Senior Application Scientist

Foreword: Charting a Course into the Unknown

To our fellow researchers, scientists, and drug development professionals, this document serves as a comprehensive guide to unraveling the mechanism of action for the compound **2-(2-Bromophenoxy)acetohydrazide**. While the precise biological targets and cellular effects of this specific molecule remain largely uncharted territory in publicly accessible literature, its structural motifs, particularly the phenoxyacetohydrazide core, suggest a wealth of potential therapeutic applications. This guide, therefore, adopts the perspective of a strategic research and development initiative. We will not merely present established facts, but rather, we will construct a robust, multi-pronged experimental strategy to de-orphanize this compound. We will proceed from broad, hypothesis-generating screening to specific, validation-focused assays, mirroring a logical and efficient drug discovery pipeline.

The core of our approach is built on the known bioactivities of structurally analogous compounds. The phenoxyacetic acid and hydrazide moieties are privileged structures in medicinal chemistry, frequently associated with anti-inflammatory, anti-angiogenic, anti-cancer, and antimicrobial properties[1][2][3][4]. Our central hypothesis is that **2-(2-Bromophenoxy)acetohydrazide** likely shares one or more of these mechanisms. This guide will provide the detailed experimental frameworks necessary to test this hypothesis and pinpoint its precise molecular interactions.

Part 1: Deconstructing the Molecule and Formulating Hypotheses

The structure of **2-(2-Bromophenoxy)acetohydrazide** (C₈H₉BrN₂O₂) features a brominated phenol linked via an ether bond to an acetohydrazide functional group[5]. This combination of a halogenated aromatic ring and a hydrazide moiety provides several clues for potential biological activity.

Hypothesized Mechanisms of Action Based on Structural Analogs:

- Anti-inflammatory and Anti-angiogenic Activity: Numerous phenoxyacetohydrazide derivatives have demonstrated potent anti-inflammatory and anti-angiogenic effects[1][6]. This is often attributed to the inhibition of key enzymes in inflammatory and angiogenic pathways, such as Cyclooxygenase-1 (COX-1), Cyclooxygenase-2 (COX-2), and Vascular Endothelial Growth Factor (VEGF)[1][7][8]. The amide oxygen in the hydrazide moiety is speculated to form crucial hydrogen bonds within the active sites of COX enzymes[1].
- Enzyme Inhibition: The hydrazide and phenoxy moieties are present in a wide range of enzyme inhibitors.
 - Carbonic Anhydrase Inhibition: Bromophenols, a key component of our target molecule, have been shown to be effective inhibitors of human carbonic anhydrase II (hCA II)[9]. This enzyme is a validated target for a variety of therapeutic areas, including glaucoma and epilepsy[9].
 - β -Glucuronidase Inhibition: Phenoxyacetohydrazide Schiff bases have been identified as inhibitors of β -glucuronidase, an enzyme implicated in the pathogenesis of several

diseases[10].

- Cholinesterase Inhibition: Hydrazide derivatives have been investigated as inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), enzymes relevant to Alzheimer's disease[11].
- Anticancer Activity: The hydrazide-hydrazone scaffold is a well-established pharmacophore in the development of anticancer agents[2][3]. Derivatives have been shown to target critical pathways in cancer cell proliferation, such as Topoisomerase II α and VEGFR-2[12].
- Interaction with Cellular Membranes: The lipophilic nature of the bromophenoxy group suggests a potential for interaction with and disruption of cellular membranes, a mechanism observed with other phenoxyacetic acid derivatives like the herbicide 2,4-D[13].

Part 2: A Phased Experimental Approach to Mechanism of Action Elucidation

We propose a two-phased experimental workflow to systematically investigate the mechanism of action of **2-(2-Bromophenoxy)acetohydrazide**.

Phase 1: Broad-Based Screening and Target Identification

The initial phase is designed to cast a wide net and identify the most promising biological activities and potential molecular targets.

Objective: To identify the primary cellular effects of the compound.

Methodology:

- Cell Line Selection:
 - Inflammation: RAW 264.7 (macrophage-like) cells stimulated with lipopolysaccharide (LPS).
 - Angiogenesis: Human Umbilical Vein Endothelial Cells (HUVECs).

- Cancer: A panel of cancer cell lines, such as MCF-7 (breast), NCI-H460 (lung), and SF-268 (CNS)[2].
- Normal Control: A non-cancerous cell line, such as HEK-293, to assess general cytotoxicity[3].
- Treatment: Treat cells with a dose-response range of **2-(2-Bromophenoxy)acetohydrazide** (e.g., 0.1 μ M to 100 μ M).
- Assays:
 - Cytotoxicity: MTT or CellTiter-Glo assay to determine IC50 values.
 - Anti-inflammatory Activity: Measure nitric oxide (NO) production (Griess assay) and pro-inflammatory cytokine (e.g., TNF- α , IL-6) secretion (ELISA) in LPS-stimulated RAW 264.7 cells.
 - Anti-angiogenic Activity: HUVEC tube formation assay on Matrigel. Quantify tube length and branch points.
- Data Analysis: Calculate IC50 values for cytotoxicity and anti-inflammatory/anti-angiogenic effects.

Objective: To identify direct protein binding partners of the compound.

Methodology:

- Compound Immobilization: Synthesize an analog of **2-(2-Bromophenoxy)acetohydrazide** with a linker arm suitable for conjugation to affinity beads (e.g., NHS-activated sepharose).
- Cell Lysate Preparation: Prepare lysates from a cell line that shows a strong phenotypic response in Protocol 1.1.
- Affinity Pulldown: Incubate the cell lysate with the compound-conjugated beads. A control with unconjugated beads is essential.
- Elution and Protein Identification: Elute the bound proteins and identify them using mass spectrometry (LC-MS/MS).

- Data Analysis: Identify proteins that are significantly enriched in the compound-conjugated bead pulldown compared to the control.

Phase 2: Target Validation and Mechanistic Deep Dive

This phase will focus on validating the putative targets identified in Phase 1 and elucidating the precise mechanism of interaction.

Objective: To confirm direct inhibition of candidate enzymes.

Methodology (Example for COX-2):

- Enzyme and Substrate: Use purified recombinant human COX-2 enzyme and arachidonic acid as the substrate.
- Inhibition Assay: Perform the assay in the presence of varying concentrations of **2-(2-Bromophenoxy)acetohydrazide**.
- Detection: Measure the production of prostaglandin E2 (PGE2) using a competitive ELISA.
- Data Analysis: Determine the IC50 value for COX-2 inhibition. Similar protocols would be employed for other candidate enzymes like carbonic anhydrase or β -glucuronidase[9][10].

Objective: To confirm that the compound interacts with its target in a cellular context and modulates downstream signaling.

Methodology (Example for VEGF Pathway):

- Cell Treatment: Treat HUVECs with **2-(2-Bromophenoxy)acetohydrazide**, followed by stimulation with VEGF.
- Western Blot Analysis: Analyze the phosphorylation status of key downstream signaling proteins, such as VEGFR-2, ERK, and Akt.
- Gene Expression Analysis: Use qPCR to measure the expression of VEGF-responsive genes.

- **Data Analysis:** Determine if the compound inhibits VEGF-induced signaling at the protein and gene expression levels.

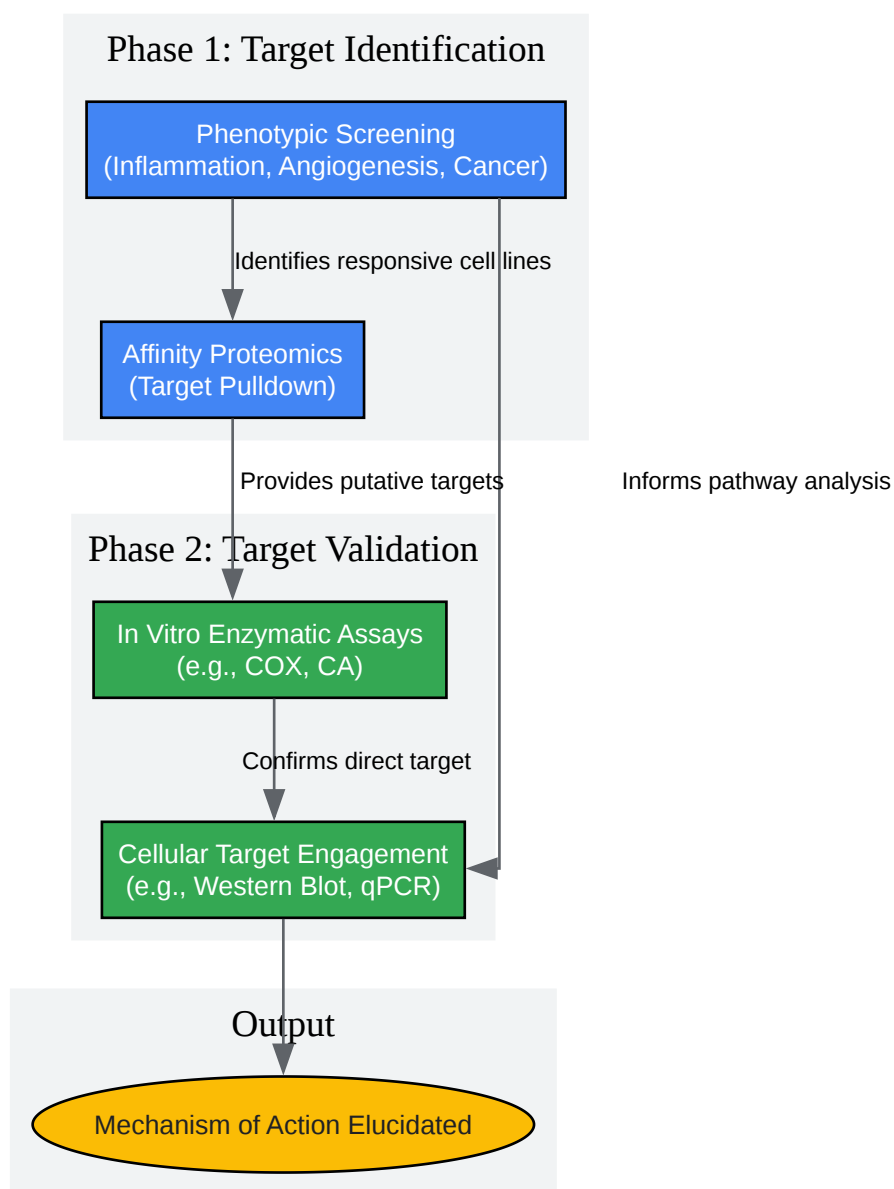
Data Presentation

All quantitative data should be summarized in clear, concise tables for easy comparison and interpretation.

Assay	Cell Line	Endpoint	Metric	Expected Outcome for Active Compound
Cytotoxicity	MCF-7	Cell Viability	IC50	Low μ M range
Anti-inflammatory	RAW 264.7	NO Production	IC50	Dose-dependent reduction
Anti-angiogenic	HUVEC	Tube Formation	% Inhibition	Dose-dependent reduction
COX-2 Inhibition	N/A (Enzymatic)	PGE2 Production	IC50	Sub-micromolar IC50

Visualizations

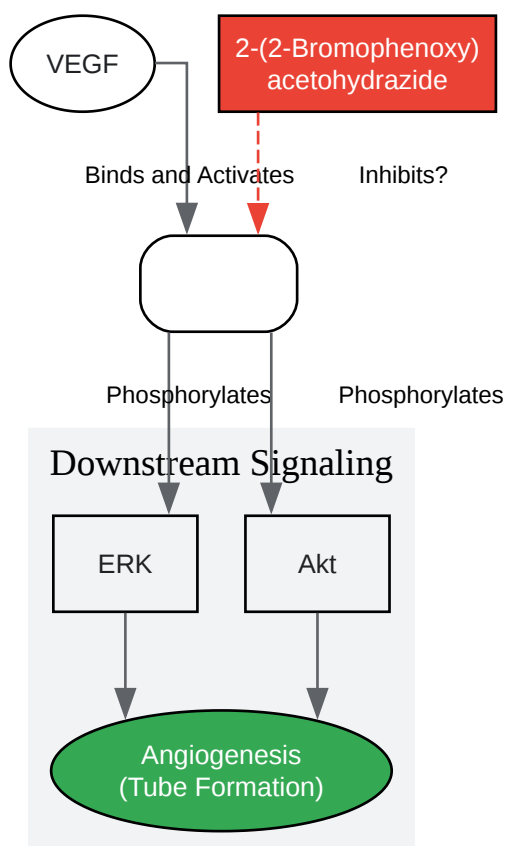
Proposed Experimental Workflow



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Caption: A phased experimental workflow for MOA elucidation.

Hypothesized Anti-Angiogenic Signaling Pathway



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Sources

- 1. Synthesis of novel phenoxyacetohydrazide compounds and evaluation therapeutic potential exhibit as anti-inflammatory and anti-angiogenic - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. mdpi.com [mdpi.com]
- 3. Design, Synthesis, and In Vitro and In Vivo Bioactivity Studies of Hydrazide–Hydrazones of 2,4-Dihydroxybenzoic Acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. jchr.org [jchr.org]

- 5. 328085-17-2 Cas No. | 2-(2-Bromophenoxy)acetohydrazide | Matrix Scientific [matrixscientific.com]
- 6. Synthesis of novel phenoxyacetohydrazide compounds and evaluation therapeutic potential exhibit as anti-inflammatory and anti-angiogenic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Antiangiogenic effect of 2-benzoyl-phenoxy acetamide in EAT cell is mediated by HIF-1alpha and down regulation of VEGF of in-vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthesis and carbonic anhydrase inhibitory properties of novel bromophenols including natural products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. mdpi.com [mdpi.com]
- 12. 2-(4-Fluorophenoxy)acetohydrazide | 1737-62-8 | Benchchem [benchchem.com]
- 13. Interaction of 2,4-dichlorophenoxyacetic acid (2,4-D) with cell and model membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
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